

Solubility Profile of Ethyl 3-(dimethylamino)acrylate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-(Dimethylamino)acrylate

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This technical guide provides a comprehensive overview of the solubility of **ethyl 3-(dimethylamino)acrylate**, a key intermediate in various synthetic processes. Due to a lack of extensive quantitative solubility data in publicly available literature, this document focuses on providing a robust experimental protocol for determining its solubility in common organic solvents. This allows researchers to generate precise data tailored to their specific laboratory conditions and needs.

Introduction

Ethyl 3-(dimethylamino)acrylate (CAS No. 924-99-2) is a versatile organic compound utilized in the synthesis of pharmaceuticals and other specialty chemicals.^[1] Its solubility is a critical parameter for reaction kinetics, purification processes such as crystallization, and formulation development. This guide addresses the solubility of **ethyl 3-(dimethylamino)acrylate** in organic solvents, offering a detailed methodology for its determination. While it is generally known to be soluble in organic solvents, specific quantitative data is scarce.^[2] A notable exception is its solubility in water, which is reported to be 90 g/L at 25 °C.^{[2][3][4][5][6][7][8]}

Physicochemical Properties

A summary of the key physicochemical properties of **ethyl 3-(dimethylamino)acrylate** is presented in Table 1. Understanding these properties is essential for designing and interpreting solubility experiments.

Table 1: Physicochemical Properties of **Ethyl 3-(dimethylamino)acrylate**

Property	Value	References
Molecular Formula	C ₇ H ₁₃ NO ₂	[9]
Molecular Weight	143.18 g/mol	[1][9]
Appearance	Clear yellow to light orange liquid	[2][10]
Melting Point	17-18 °C	[3][5]
Boiling Point	118-121 °C (at 7.5 mmHg)	[3]
Density	Approximately 1.0 g/cm ³	[3][5]
Refractive Index	1.5105 to 1.5125 (at 20°C)	[3][5][10]
Water Solubility	90 g/L (at 25 °C)	[2][3][4][5][6][7][8]

Quantitative Solubility Data in Organic Solvents

As of the compilation of this guide, specific quantitative solubility data for **ethyl 3-(dimethylamino)acrylate** in a range of common organic solvents is not widely available in peer-reviewed literature or chemical databases. To address this, the following section provides a detailed experimental protocol for researchers to determine these values. The data, once generated, can be compiled in a format similar to Table 2 for comparative analysis.

Table 2: Template for Recording Experimentally Determined Solubility of **Ethyl 3-(dimethylamino)acrylate** in Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)
Methanol		
Ethanol		
Acetone		
Ethyl Acetate		
Dichloromethane		
Toluene		
Other (specify)		

Experimental Protocol for Solubility Determination

The following protocol details the isothermal equilibrium gravimetric method, a reliable and widely used technique for determining the solubility of a solid or liquid solute in a solvent.[\[11\]](#)
[\[12\]](#)[\[13\]](#)

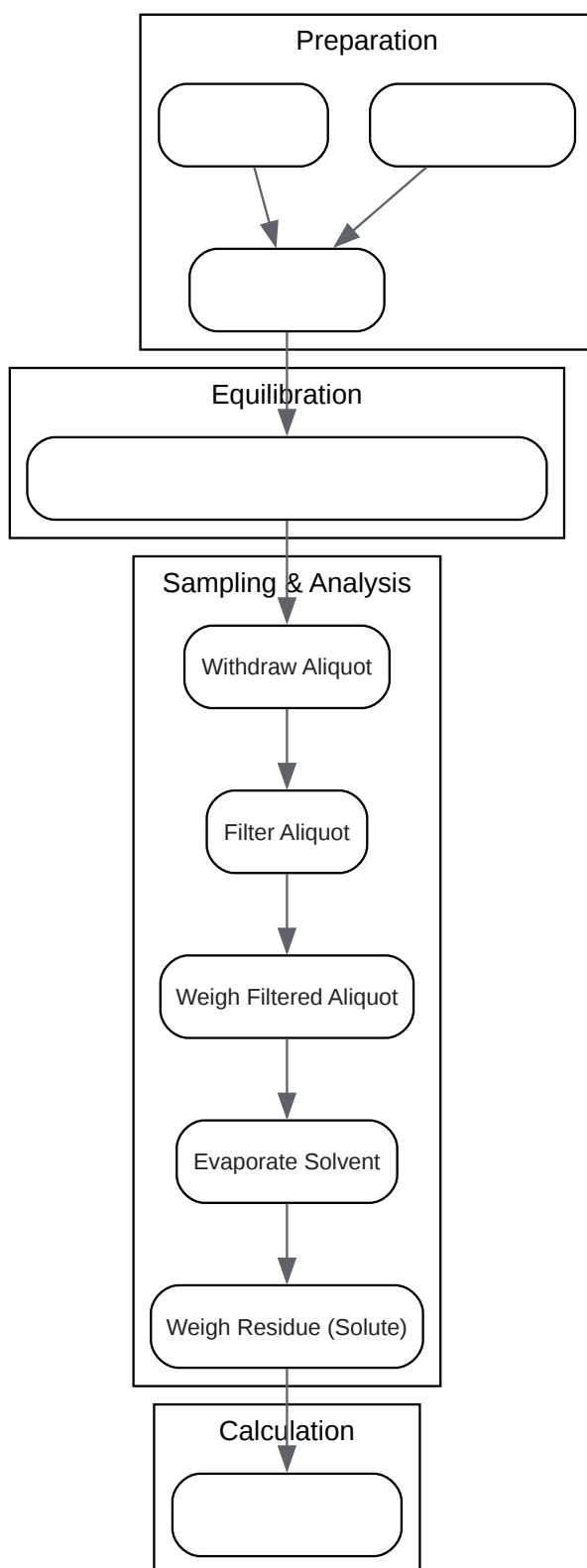
Materials and Equipment

- **Ethyl 3-(dimethylamino)acrylate** (solute)
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or heating mantle with temperature control
- Glass vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Syringes and syringe filters (chemically compatible with the solvents)
- Pre-weighed evaporation dishes or vials

- Drying oven or vacuum oven

Experimental Workflow

The logical flow of the experimental procedure for determining the solubility of **ethyl 3-(dimethylamino)acrylate** is illustrated in the diagram below.



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